

A Researcher's Guide to Assessing Alpha-Actinin Antibody Cross-Reactivity

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Compound of Interest

Compound Name: ALPHA-ACTININ

Cat. No.: B1170191

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Alpha-actinins are a family of highly conserved actin-binding proteins crucial for cytoskeletal organization and muscle function.[1][2] In mammals, four main isoforms exist: two non-muscle, cytoskeletal isoforms (ACTN1 and ACTN4) and two muscle-specific isoforms (ACTN2 and ACTN3).[1][3] Given the high degree of homology among these isoforms, selecting an antibody with high specificity is critical to avoid experimental artifacts stemming from cross-reactivity. This guide provides an objective comparison of methodologies to assess **alpha-actinin** antibody cross-reactivity, supported by experimental protocols and data.

Antibody cross-reactivity occurs when an antibody raised against a specific antigen also binds to a different, structurally similar antigen.[4] This can lead to false-positive results and misinterpretation of data, a significant concern when studying the distinct biological roles of **alpha-actinin** isoforms.[4][5] For instance, ACTN2 is expressed in both skeletal and cardiac muscle, while ACTN3 is predominantly found in skeletal muscle.[6] Mutations in different ACTN genes are linked to distinct diseases, such as cardiomyopathy (ACTN2) and focal segmental glomerulosclerosis (ACTN4), making isoform-specific detection essential.[3][7]

Comparative Data on Alpha-Actinin Antibody Cross-Reactivity

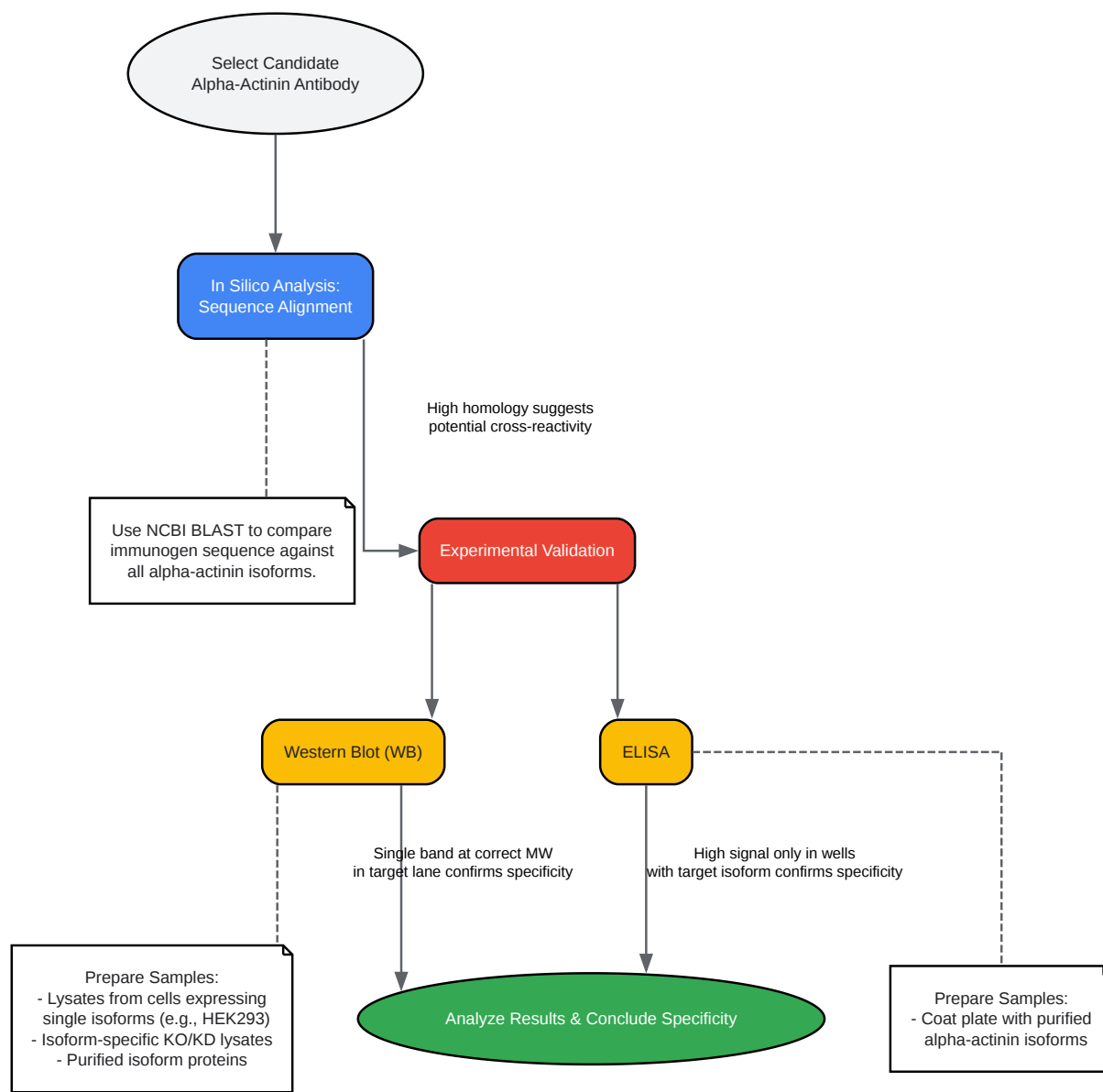
The specificity of an antibody is paramount. While some antibodies are designed to be pan-specific, recognizing multiple isoforms, others are developed to target a single, specific **alpha-actinin**. The following table summarizes the reported cross-reactivity of several commercially

available **alpha-actinin** antibodies based on manufacturer datasheets. Researchers should always confirm performance in their specific application.

Antibody Product ID	Target Isoform(s)	Reported Cross-Reactivity	Host Species	Clonality
Proteintech 11313-2-AP[1]	ACTN1	May cross-react with ACTN2 and ACTN4.	Rabbit	Polyclonal
Proteintech CL488-11313[8]	ACTN1	May cross-react with ACTN2 and ACTN4.	Rabbit	Polyclonal
Thermo Fisher PA5-17308[9]	ACTN1	Reactivity with other isoforms not specified.	Rabbit	Polyclonal
Abcam ab9465 [EA-53][2]	Sarcomeric (ACTN2/ACTN3)	Specifically targets sarcomeric alpha-actinin.	Mouse	Monoclonal
Abcam ab313448 [RP23040128]	ACTN2	Immunogen is from human ACTN2.	Rabbit	Multiclonal
Medwell ACTN1/2/3/4 Ab[10]	ACTN1, ACTN2, ACTN3, ACTN4	Designed to detect all four major isoforms.	Rabbit	Polyclonal

Workflow for Assessing Antibody Cross-Reactivity

A systematic approach is required to validate the specificity of an **alpha-actinin** antibody. This involves both computational analysis and empirical testing. The ideal workflow begins with a sequence alignment to predict potential cross-reactivity, followed by experimental validation using techniques like Western Blotting or ELISA with purified isoforms or isoform-specific knockout/knockdown cell lysates.



Workflow for Assessing Alpha-Actinin Antibody Specificity

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